

Handling and safety precautions for 2-Bromo-2,3-dimethylbutane

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Compound of Interest

Compound Name: 2-Bromo-2,3-dimethylbutane

Cat. No.: B3344068

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Technical Support Center: 2-Bromo-2,3-dimethylbutane

This technical support center provides essential information for the safe handling and use of **2-Bromo-2,3-dimethylbutane** in a laboratory setting. For researchers, scientists, and drug development professionals, adherence to these guidelines is crucial for ensuring personal safety and experimental integrity.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Bromo-2,3-dimethylbutane**?

A1: **2-Bromo-2,3-dimethylbutane** is a chemical that requires careful handling due to its potential health hazards. It is known to cause skin and serious eye irritation.^[1] Inhalation may lead to respiratory irritation.^[2] It is also a flammable liquid and vapor.

Q2: What personal protective equipment (PPE) is mandatory when working with **2-Bromo-2,3-dimethylbutane**?

A2: To ensure safety, the following PPE should be worn:

- **Gloves:** Chemical-resistant gloves are required. Always inspect gloves for integrity before use.^[3]

- Eye/Face Protection: Tightly fitting safety goggles or a face shield are necessary to protect against splashes.[1]
- Lab Coat: A flame-retardant lab coat should be worn to protect from skin contact.
- Respiratory Protection: If working outside a fume hood or if exposure limits are exceeded, a full-face respirator may be required.[1][3]

Q3: What are the proper storage conditions for **2-Bromo-2,3-dimethylbutane**?

A3: Store **2-Bromo-2,3-dimethylbutane** in a tightly closed container in a cool, dry, and well-ventilated area.[2][3][4] It should be stored away from incompatible materials such as strong oxidizing agents, acids, and bases.[4] Keep the compound away from sources of ignition.[2][4]

Q4: How should I dispose of **2-Bromo-2,3-dimethylbutane** waste?

A4: Dispose of waste in a suitable, closed container and in accordance with all local, state, and federal regulations.[2][3][4] Do not allow the chemical to enter drains or the environment.[3]

Q5: What should I do in case of accidental exposure?

A5: Immediate action is crucial in case of exposure:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.[2][3][4]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water. Seek medical advice if irritation persists.[1][2][3][4]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[1][2][3][4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention. Never give anything by mouth to an unconscious person.[2][3]

Troubleshooting Guides

Issue 1: Unexpected Alkene Formation in Reactions

- Symptom: Your reaction yields a mixture of alkenes, primarily 2,3-dimethyl-1-butene and 2,3-dimethyl-2-butene, instead of the expected substitution product.
- Cause: **2-Bromo-2,3-dimethylbutane** is a tertiary alkyl halide and is prone to undergoing E2 elimination reactions in the presence of a base.^{[5][6][7]} The choice of base can influence the predominant alkene product.^{[7][8]}
- Resolution:
 - To favor the formation of the more substituted (Zaitsev) product, 2,3-dimethyl-2-butene, use a small, strong base like ethoxide.
 - To favor the formation of the less substituted (Hofmann) product, 2,3-dimethyl-1-butene, use a bulky, sterically hindered base such as potassium tert-butoxide (t-BuOK).^{[7][9]}

Issue 2: The compound appears discolored or has a strong odor upon opening.

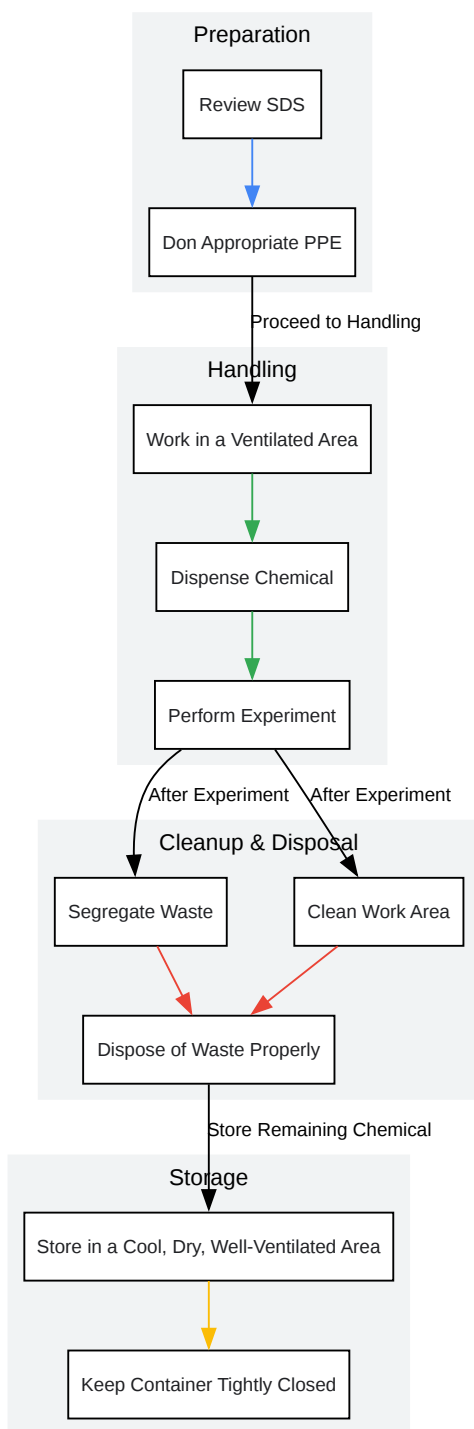
- Symptom: The typically colorless liquid has a yellowish tint or an unusually sharp, pungent odor.
- Cause: This could indicate degradation of the compound, possibly due to improper storage, exposure to light, or contamination. Over time, bromoalkanes can decompose, potentially releasing hydrogen bromide (HBr).
- Resolution:
 - Do not use the compound if you suspect it has degraded, as this could impact your experimental results and potentially pose an increased safety risk.
 - Ensure the compound is stored in a dark place and under an inert atmosphere as recommended for some similar compounds to minimize degradation.^[10]
 - If purity is critical, consider re-purifying the material by distillation, taking appropriate safety precautions.

Quantitative Data

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ Br	[11] [12] [13]
Molecular Weight	165.07 g/mol	[11] [12]
CAS Number	594-52-5	[11] [12] [13] [14]
Boiling Point	147.26 °C (estimate)	[11]
Melting Point	25 °C	[11]
Density	1.1804 g/cm ³	[11]
Refractive Index	1.4507	[11]

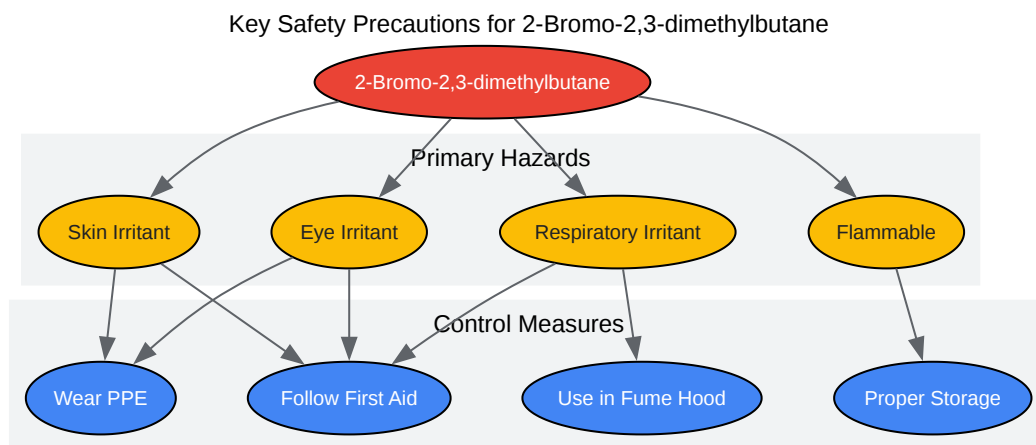
Visualized Workflows and Relationships

Safe Handling Workflow for 2-Bromo-2,3-dimethylbutane



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Caption: A workflow for the safe handling of **2-Bromo-2,3-dimethylbutane**.



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Caption: Logical relationships of safety precautions for **2-Bromo-2,3-dimethylbutane**.

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